

Handling and safety precautions for 1-bromo-1-propyne

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Compound of Interest

Compound Name: Propyne, 1-bromo-

Cat. No.: B3049260

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Technical Support Center: 1-bromo-1-propyne

This guide provides essential safety information, handling protocols, and emergency procedures for researchers, scientists, and drug development professionals working with 1-bromo-1-propyne (CAS No. 2003-82-9).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 1-bromo-1-propyne?

A1: 1-bromo-1-propyne is a highly flammable liquid and vapor.^{[1][2]} Due to its chemical structure as a bromoalkyne, it should be handled as a reactive and potentially toxic substance. Its isomer, 3-bromo-1-propyne, is known to be toxic, a dangerous fire risk, and sensitive to shock, which suggests that caution is warranted.^{[3][4]}

Q2: What are the appropriate storage conditions for 1-bromo-1-propyne?

A2: Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and other ignition sources.^{[3][5]} The container should be kept tightly closed.^[5] For related flammable bromo-compounds, storage in a designated flammables area, often refrigerated (2–8 °C), is recommended.^{[6][7]} Unstabilized related materials may require storage like an explosive, so always check the manufacturer's specific recommendations.^{[3][8]}

Q3: What Personal Protective Equipment (PPE) is mandatory when handling 1-bromo-1-propyne?

A3: When handling 1-bromo-1-propyne, the following PPE is required:

- Eye/Face Protection: Wear appropriate chemical safety goggles or a face shield conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile) and a lab coat.[6][9] For tasks with a splash hazard, a chemical-resistant apron is also recommended.[9]
- Respiratory Protection: All work should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[3][6] If workplace conditions warrant respirator use, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[6]

Q4: What materials are incompatible with 1-bromo-1-propyne?

A4: Avoid contact with strong oxidizing agents and strong bases.[6] Its isomer, 3-bromo-1-propyne, is known to form explosive metal acetylides when in contact with copper, high-copper alloys, mercury, or silver.[3] Therefore, similar reactivity should be assumed for 1-bromo-1-propyne, and contact with these metals should be avoided.

Q5: What are the hazardous decomposition products?

A5: When heated to decomposition or during combustion, 1-bromo-1-propyne may produce toxic and irritating fumes, including carbon monoxide, carbon dioxide, and hydrogen bromide gas.[6][10]

Troubleshooting and Emergency Procedures

Issue: Accidental Spill

Solution: The response depends on the scale of the spill.

- Minor Spill (inside a chemical fume hood):

- Ensure personal protective equipment (PPE) is worn correctly.
- Contain the spill with an inert absorbent material like vermiculite, sand, or activated carbon adsorbent.[6][11]
- Use non-sparking tools to collect the absorbed material.[6][11]
- Place the waste into a tightly sealed, properly labeled container for hazardous waste disposal.[6]
- Decontaminate the area with a suitable solvent, followed by soap and water.
- Major Spill (outside a chemical fume hood):
 - Evacuate the immediate area and alert nearby personnel.[12]
 - Remove all sources of ignition.[12]
 - Contact your institution's Environmental Health & Safety (EHS) department or emergency response team immediately.
 - Do not attempt to clean up a major spill without proper training and equipment.

Issue: Exposure

Solution: Follow these first-aid measures immediately and seek medical attention.

- Inhalation: Move the affected person to fresh air immediately.[6] If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration.[6] Seek immediate medical aid.[6]
- Skin Contact: Immediately remove all contaminated clothing.[5] Flush the affected skin with plenty of water for at least 15 minutes.[6] Seek medical attention if irritation occurs or persists.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Remove contact lenses if present and easy to do.[5] Get immediate medical aid.[6]

- Ingestion: Do NOT induce vomiting.[5] If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of water or milk.[6] Never give anything by mouth to an unconscious person.[6] Seek immediate medical aid.[6]

Quantitative Data

The following table summarizes key quantitative data for 1-bromo-1-propyne.

| Property | Value | Source(s) |
|-------------------|----------------------------------|-----------|
| Molecular Formula | C ₃ H ₃ Br | [1][2] |
| Molecular Weight | 118.96 g/mol | [2][13] |
| CAS Number | 2003-82-9 | [13] |
| Appearance | Colorless to light yellow liquid | [4][8]* |
| Density | 1.595 g/cm ³ | [1][2] |
| Boiling Point | 77 °C at 760 mmHg | [1][2] |
| Flash Point | 6.2 °C | [1][2] |
| Vapor Pressure | 108 mmHg at 25 °C | [1][2] |

*Data for isomer 3-bromo-1-propyne; appearance is expected to be similar.

Experimental Protocols

Protocol: Safe Transfer of 1-bromo-1-propyne for Reaction Setup

This protocol outlines the procedure for safely transferring 1-bromo-1-propyne from a Sure/Seal™ bottle to a reaction flask under an inert atmosphere.

1. Preparation and Setup:

- Ensure all work is performed in a certified chemical fume hood.
- Wear all required PPE (lab coat, safety goggles, chemical-resistant gloves).
- Ensure an emergency eyewash station and safety shower are accessible.[6]
- Set up the reaction glassware and ensure it is free from moisture and contaminants.

- Ground and bond all metal containers and equipment to prevent static discharge.[5][6]

2. Inert Atmosphere:

- Assemble the reaction flask with a septum and purge with an inert gas (e.g., argon or nitrogen) for at least 15 minutes.
- Maintain a positive pressure of the inert gas throughout the transfer.

3. Reagent Transfer:

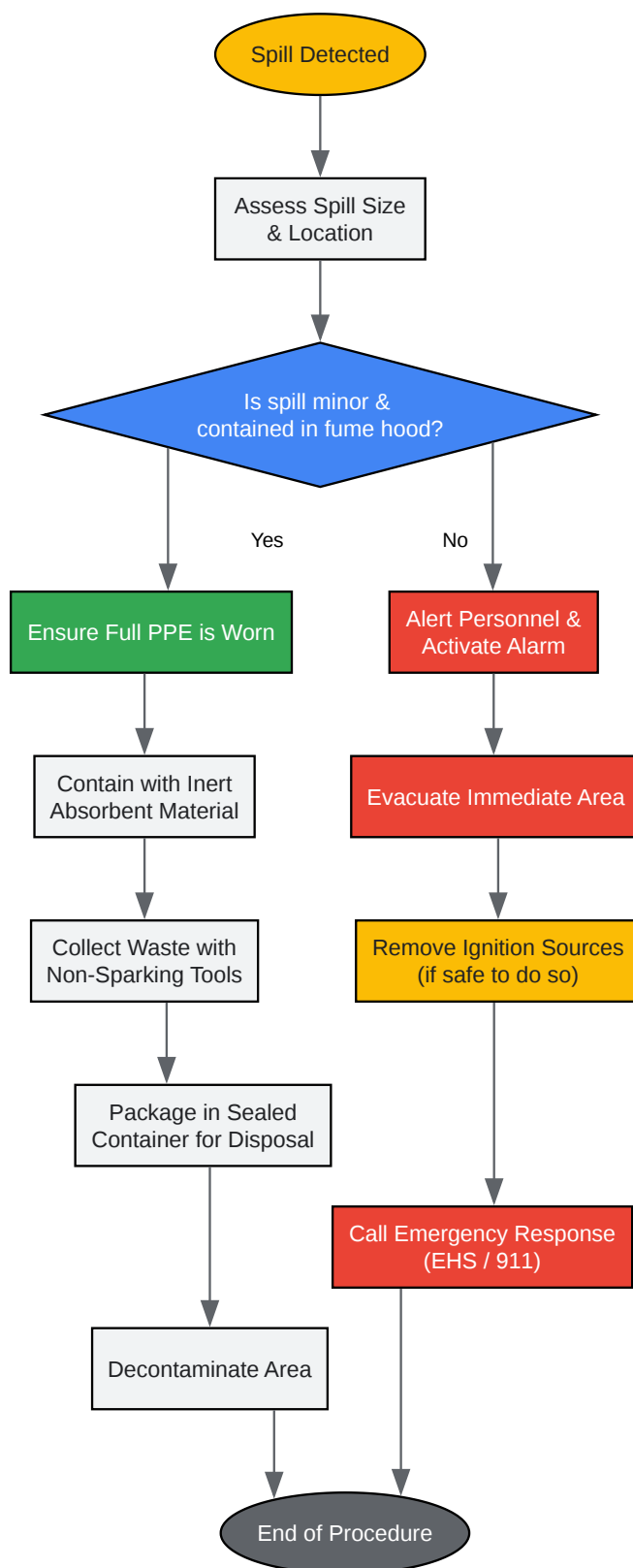
- Secure the 1-bromo-1-propyne source bottle in a clamp.
- Using a clean, dry syringe and needle flushed with inert gas, carefully pierce the septum of the source bottle.
- Slowly withdraw the required volume of 1-bromo-1-propyne into the syringe.
- Carefully withdraw the needle from the source bottle.
- Immediately insert the needle through the septum of the reaction flask.
- Slowly add the 1-bromo-1-propyne to the reaction mixture.

4. Post-Transfer and Cleanup:

- Remove the syringe from the reaction flask.
- Immediately quench the residual reagent in the syringe by drawing up a suitable quenching agent (e.g., isopropanol) into the syringe, followed by expelling the mixture into a designated waste container.
- Rinse the syringe and needle multiple times with the quenching agent and then with water.
- Dispose of all contaminated materials (gloves, syringe, paper towels) in a properly labeled hazardous waste container.

Visual Workflow

The following diagram illustrates the logical workflow for responding to a chemical spill of 1-bromo-1-propyne.



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Caption: Logical workflow for 1-bromo-1-propyne spill response.

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